

TCO-PEG6-NHS Ester: A Comprehensive Technical Guide for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG6-NHS ester

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **TCO-PEG6-NHS ester**, a heterobifunctional crosslinker at the forefront of bioconjugation and drug development. This document details its chemical properties, mechanism of action, and applications, with a focus on providing practical experimental protocols and quantitative data to enable its effective use in research and development.

Introduction to TCO-PEG6-NHS Ester

TCO-PEG6-NHS ester is a versatile chemical tool designed for the precise modification of biomolecules. It features three key components:

- A trans-cyclooctene (TCO) group: A strained alkene that serves as a highly reactive dienophile in bioorthogonal "click chemistry" reactions.
- A polyethylene glycol (PEG) spacer: A six-unit PEG chain (PEG6) that enhances aqueous solubility, increases flexibility, and reduces steric hindrance during conjugation.

- An N-hydroxysuccinimide (NHS) ester: An amine-reactive functional group that enables covalent attachment to primary amines (e.g., lysine residues) on proteins, antibodies, and other biomolecules.

This unique combination of functionalities allows for a two-step bioconjugation strategy. First, the NHS ester is used to label a biomolecule of interest with the TCO moiety. Subsequently, the TCO-labeled biomolecule can be rapidly and specifically reacted with a molecule containing a tetrazine group through an inverse-electron-demand Diels-Alder (IEDDA) reaction. This bioorthogonal approach is renowned for its high efficiency, specificity, and biocompatibility, making it ideal for applications in complex biological systems.

Physicochemical and Reactivity Data

A clear understanding of the physicochemical properties and reactivity of **TCO-PEG6-NHS ester** is crucial for its successful application. The following tables summarize key quantitative data.

Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	C ₂₈ H ₄₆ N ₂ O ₁₂	[1]
Molecular Weight	602.68 g/mol	[1]
CAS Number	2353409-96-6	[1]
Purity	>95%	[1]
Solubility	Soluble in DMSO, DMF, DCM	[1]
Storage Conditions	-20°C, desiccated	[1]
Shelf Life	Limited; prone to isomerization and hydrolysis. Recommended for short-term storage.	[1][2]

Reactivity and Stability

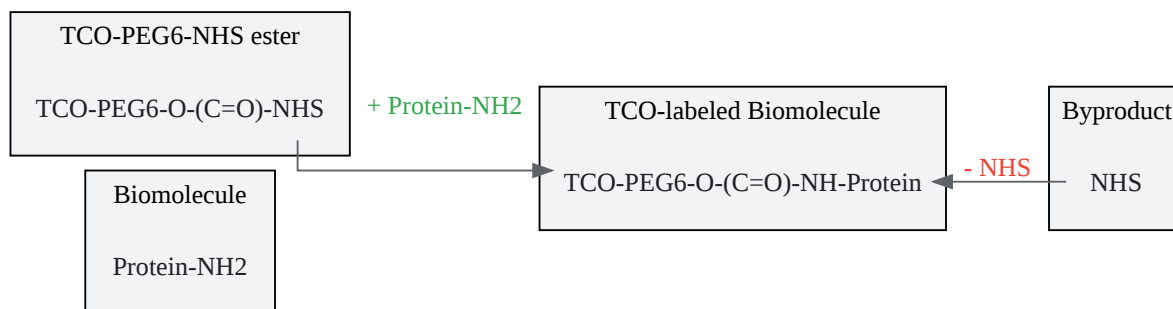
Parameter	Description	Value/Condition	Source(s)
NHS Ester Reactivity	Reacts with primary amines to form stable amide bonds.	Optimal pH 7.2-8.5	[3]
NHS Ester Half-life	Hydrolysis competes with the amine reaction and is pH-dependent.	~4-5 hours at pH 7.0 (0°C); ~10 minutes at pH 8.6 (4°C)	[3]
TCO-Tetrazine Reaction	Inverse-electron-demand Diels-Alder (IEDDA) cycloaddition.	Exceptionally fast and bioorthogonal.	[3]
TCO-Tetrazine Kinetics	Second-order rate constant.	Up to $1 \times 10^6 \text{ M}^{-1}\text{s}^{-1}$	[3]
TCO Stability	Can isomerize to the less reactive cis-cyclooctene (CCO) form.	Sensitive to trace metals (e.g., copper) and high concentrations of thiols.	[3]

Mechanism of Action and Experimental Workflows

The utility of **TCO-PEG6-NHS ester** lies in its ability to facilitate a two-stage bioconjugation process. The following diagrams illustrate the key chemical reactions and a typical experimental workflow for antibody conjugation.

Chemical Reactions

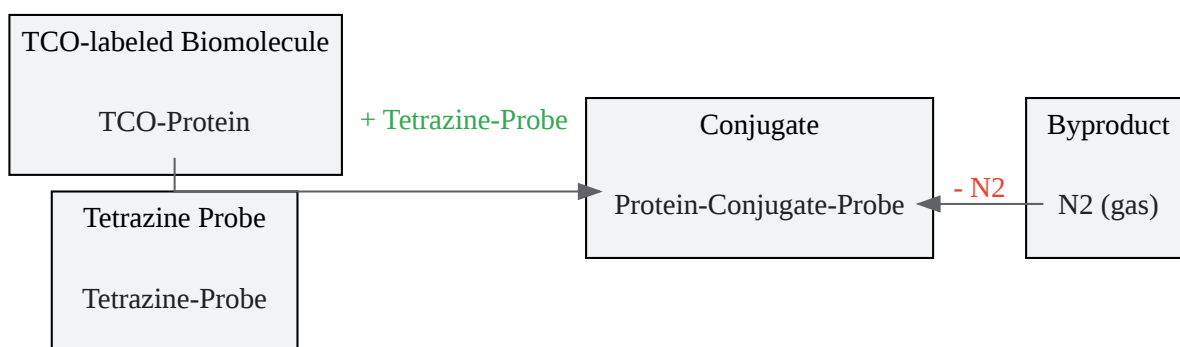
The first step involves the reaction of the NHS ester with a primary amine on a biomolecule, such as a lysine residue on an antibody.



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Reaction of **TCO-PEG6-NHS ester** with a primary amine.

Once the biomolecule is labeled with the TCO group, it can undergo a rapid and specific IEDDA reaction with a tetrazine-functionalized molecule.

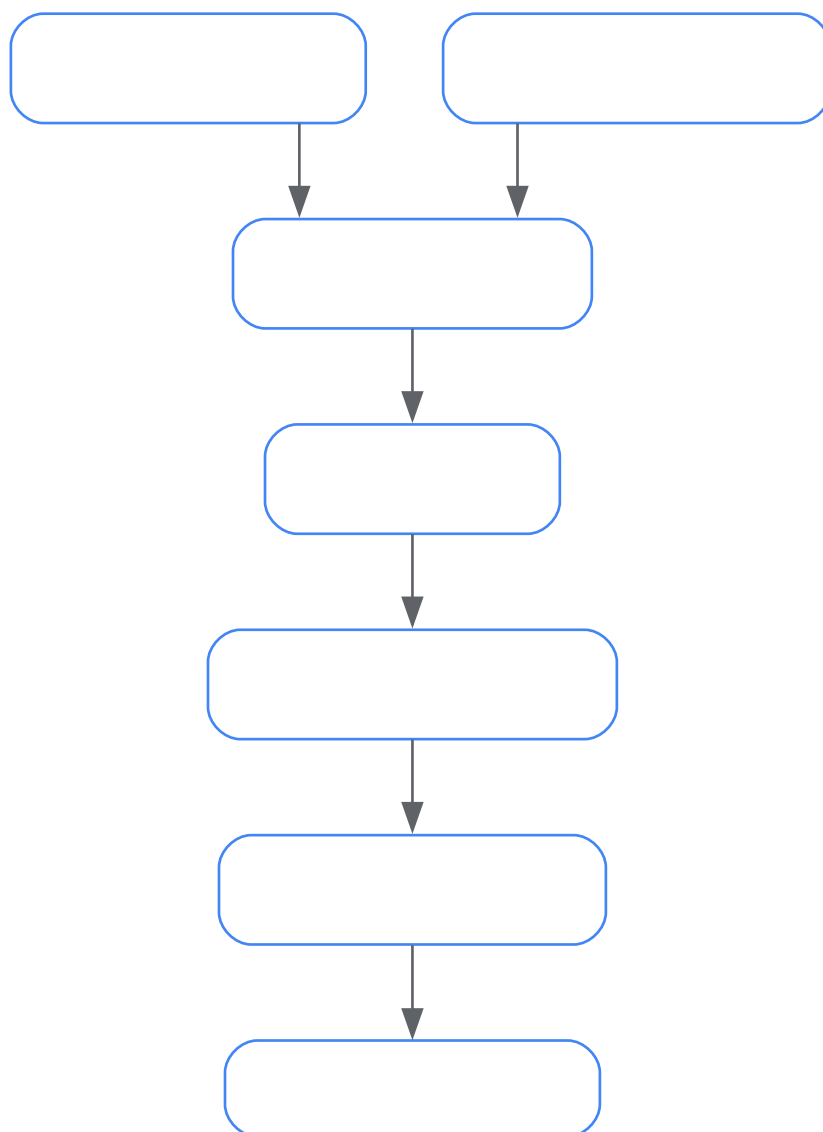


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TCO-tetrazine inverse-electron-demand Diels-Alder (IEDDA) reaction.

Experimental Workflow for Antibody Conjugation

The following diagram outlines a typical workflow for labeling an antibody with **TCO-PEG6-NHS ester** and subsequent purification.



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References

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- [3. TCO-PEG6-NHS ester | Benchchem \[benchchem.com\]](#)
- To cite this document: BenchChem. [TCO-PEG6-NHS Ester: A Comprehensive Technical Guide for Bioconjugation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15543264/docs#tco-peg6-nhs-ester-a-comprehensive-technical-guide-for-bioconjugation>]

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